

Evidence Status of Iniparib and BBB Penetration

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Iniparib

CAS No.: 160003-66-7

Cat. No.: S548575

[Get Quote](#)

The table below summarizes the available information relevant to the question of **iniparib's** BBB penetration.

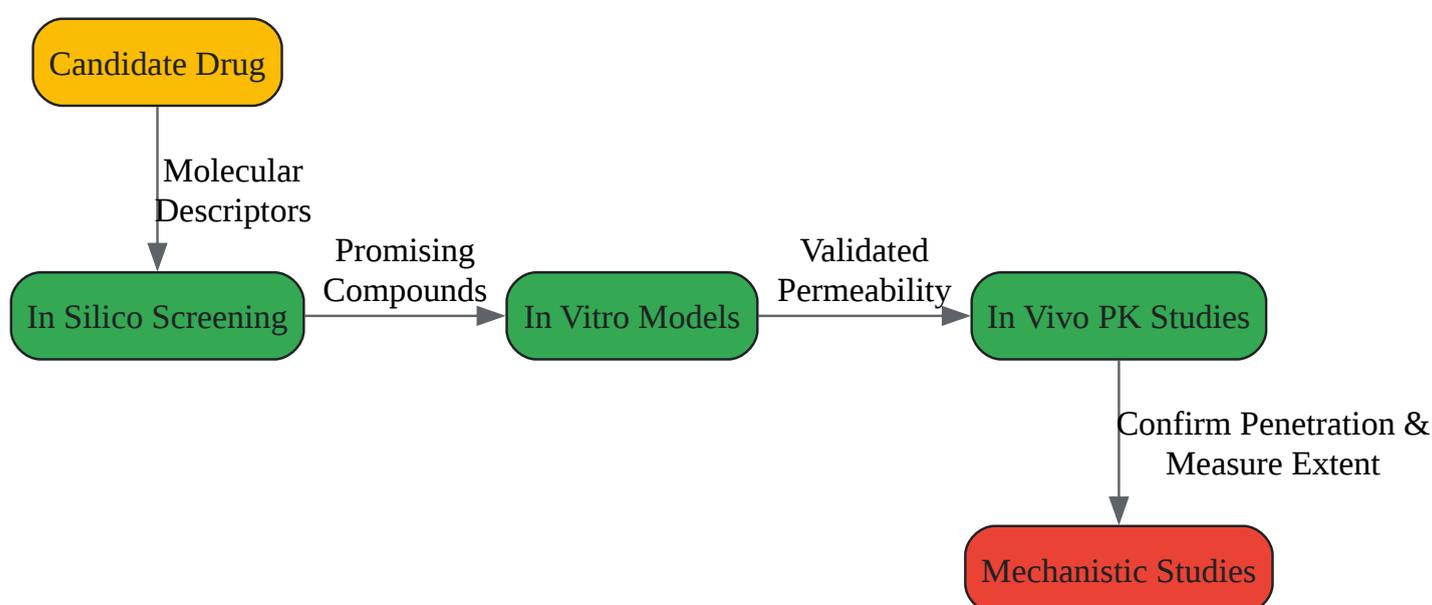
Aspect	Key Information	Source / Context
Direct Evidence for BBB Penetration	No quantitative or experimental data found in search results.	A definitive answer requires specific pharmacokinetic studies.
Clinical Trial & Patient Eligibility	Patients with brain metastases requiring steroids or therapeutic intervention were excluded from trials [1].	Suggests that efficacy in brain metastases was not a primary focus or expected outcome of the clinical program.
Mechanism of Action (MoA) & Properties	Not a typical PARP inhibitor ; exact MoA not fully elucidated [1]. MoA influences molecular interactions with BBB transporters [2].	Unlike well-characterized PARP inhibitors (e.g., Olaparib, Talazoparib), its potential to be an efflux transporter substrate is unknown [3] [4].
Molecular Weight	293.03 g/mol [5].	Below the common 400-500 Da threshold often associated with passive diffusion across the BBB [6] [7]. MW alone is an insufficient predictor.

Experimental Approaches to Determine BBB Penetration

To definitively answer this question, the following experimental methodologies, established in the field, can be employed [2] [8]:

- **In Vivo Pharmacokinetic Studies:** The most direct method involves administering **iniparib** to animal models and measuring its concentration in the brain and plasma over time. Key metrics include the total brain-to-plasma concentration ratio (logBB) and, more informatively, the unbound brain-to-unbound plasma ratio ($K_{p,uu}$), which better represents the pharmacologically active fraction [2] [8].
- **In Vitro BBB Models:** Human induced pluripotent stem cell-derived BMECs (iBMECs) cultured in Transwell systems can model the human BBB. These systems can be used to measure the transendothelial electrical resistance (TEER) and the permeability of **iniparib** across the cell monolayer [2]. Co-culture models with astrocytes and pericytes can further improve the model's relevance and efflux transporter activity [2].
- **In Silico Prediction:** Computational models use molecular descriptors (e.g., topological polar surface area, logP, hydrogen bond donors/acceptors) to predict a compound's likelihood of crossing the BBB. While these are useful for high-throughput screening in early drug discovery, they require experimental validation [8].

The diagram below illustrates the logical workflow for experimentally investigating a drug's BBB penetration, from initial screening to mechanistic studies.



Click to download full resolution via product page

Experimental workflow for assessing BBB penetration

Key Factors Influencing Drug Penetration of the BBB

The BBB is a highly selective interface. Whether a drug like **iniparib** can cross it depends on a balance of multiple factors [9] [6] [7]:

- **Passive Diffusion:** Governed by the drug's **lipophilicity** and **molecular size/weight**. Small (<400-500 Da), lipophilic molecules have a higher potential for passive diffusion [6] [7].
- **Efflux Transporters:** Proteins like **P-glycoprotein (P-gp)** actively pump drugs out of the brain endothelial cells back into the blood, significantly reducing brain exposure. A drug's susceptibility to these transporters is critical [2] [7].
- **Specialized Transport Systems:** The BBB possesses influx transporters and receptor-mediated transcytosis pathways that can be leveraged for drug delivery, though this is typically not relevant for small molecules like **iniparib** [6] [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. An Open-Label, Expanded Access Protocol of Iniparib ... [stanfordhealthcare.org]
2. Prediction of Drug Permeability Using In Vitro Blood – Brain ... Barrier [pmc.ncbi.nlm.nih.gov]
3. PARP Inhibitors in Glioma: A Review of Therapeutic ... [pmc.ncbi.nlm.nih.gov]
4. Efficacy and Safety of PARP Inhibitors in Advanced or ... [pmc.ncbi.nlm.nih.gov]
5. Iniparib - Drug Targets, Indications, Patents [synapse.patsnap.com]
6. The blood – brain : Structure, regulation and drug delivery barrier [nature.com]
7. The Blood–Brain Barrier Challenge for the Treatment of ... [cgp.iiarjournals.org]

8. – Blood prediction enhanced by uncertainty... brain barrier penetration

[jcheminf.biomedcentral.com]

9. Frontiers | Pathophysiology of Blood – Brain ... Barrier Permeability [frontiersin.org]

To cite this document: Smolecule. [Evidence Status of Iniparib and BBB Penetration]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548575#does-iniparib-cross-blood-brain-barrier]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com